

Application Note: Scale-Up Synthesis of (-)-N-Formyl-L-tert-leucine

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Compound of Interest

Compound Name: (-)-N-Formyl-L-tert-leucine

Cat. No.: B13900336

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Executive Summary

This guide details the industrial scale-up protocol for the synthesis of **(-)-N-Formyl-L-tert-leucine** (CAS: 10515-76-1), a critical chiral building block for HIV protease inhibitors (e.g., Atazanavir) and HCV NS3/4A protease inhibitors.

While L-tert-leucine is non-proteinogenic and sterically demanding, this protocol leverages a Mixed Anhydride (Acetic Formic Anhydride - AFA) strategy. This method is selected for its high atom economy, mild operating conditions (minimizing racemization), and scalability compared to direct formic acid reflux or expensive activated esters.

Key Performance Indicators (KPIs):

- Yield: >90% isolated.^{[1][2]}
- Chiral Purity (ee): >99.5% (Critical for API intermediates).
- Chemical Purity: >98% (HPLC).

Strategic Route Analysis

The Challenge of the tert-Butyl Group

The bulky tert-butyl side chain of L-tert-leucine introduces significant steric hindrance.^[3] Standard amide coupling protocols often suffer from slow kinetics or require expensive coupling agents (HATU/TBTU) which are uneconomical at kilogram scale. Furthermore, the steric bulk can trap impurities, making purification difficult.

Route Selection: The "Hybrid" Approach

For industrial scalability, a hybrid bio-chemical route is the gold standard:

- Upstream (Biosynthesis): Production of L-tert-leucine from trimethylpyruvate (TMP) using Leucine Dehydrogenase (LeuDH) with cofactor regeneration (FDH). This ensures >99% ee starting material.^{[1][2]}
- Downstream (Chemical Formylation): N-formylation using in situ generated Acetic Formic Anhydride (AFA).^[4]

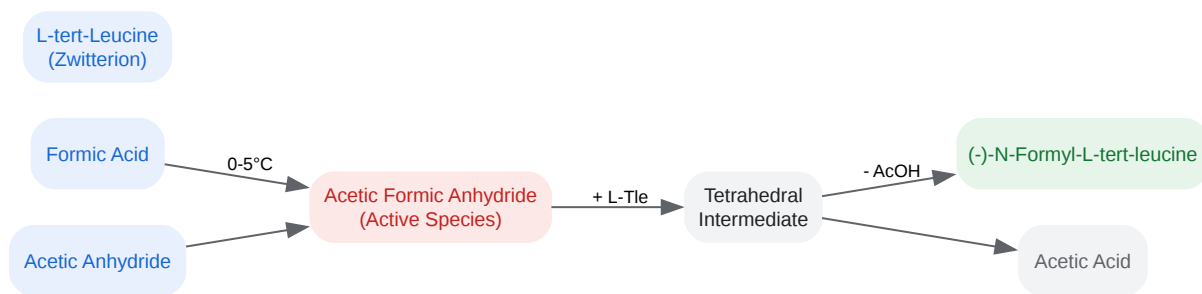
Why AFA?

- Selectivity: AFA formylates amines preferentially over acetylating them due to the higher electrophilicity of the formyl carbonyl.^[4]
- Safety: Avoids the high temperatures required for direct formic acid condensation.
- Cost: Uses commodity reagents (Formic acid, Acetic anhydride).^[5]

Mechanism & Workflow Visualization

Reaction Mechanism

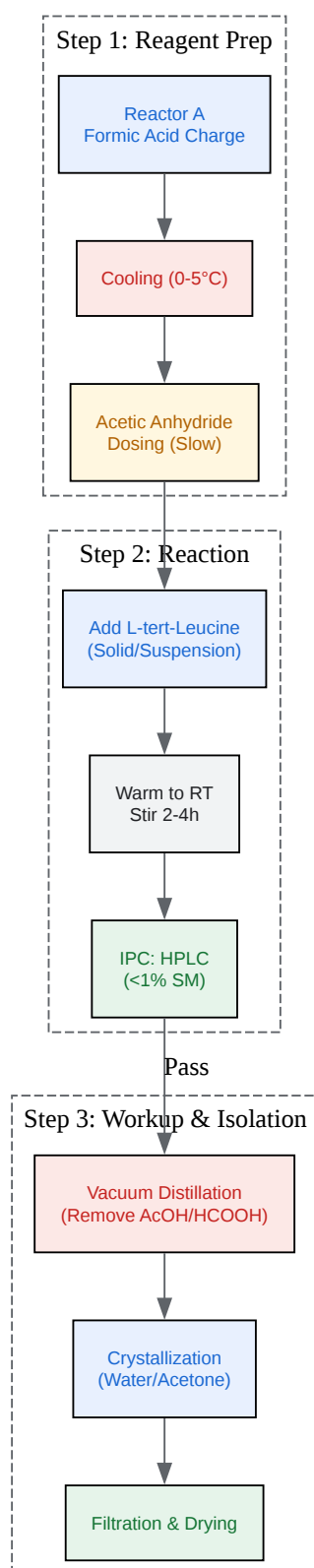
The reaction proceeds via the formation of the mixed anhydride, followed by nucleophilic attack by the amino acid nitrogen.



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Figure 1: Mechanistic pathway for the generation of AFA and subsequent N-formylation.

Process Flow Diagram (PFD)



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Figure 2: Unit operations for the scale-up synthesis.

Detailed Protocol: N-Formylation via Mixed Anhydride

Safety Warning:

- Carbon Monoxide (CO): AFA is thermally unstable. Above 50°C, it decomposes to CO and acetic acid. Ensure reactor venting is connected to a scrubber or exhaust.
- Exotherm: The mixing of formic acid and acetic anhydride is exothermic.[4] Control is vital.

Materials & Stoichiometry

Reagent	Equiv.[6]	Role	Grade
L-tert-Leucine	1.0	Substrate	>99% ee (Enzymatic grade)
Formic Acid (98%)	5.0 - 10.0	Reagent/Solvent	Industrial Grade
Acetic Anhydride	1.2 - 1.5	Activator	>99%
Water	-	Quench/Crystallization	Deionized
Acetone	-	Anti-solvent	Industrial Grade

Step-by-Step Procedure

Step 1: Preparation of Acetic Formic Anhydride (AFA)

- Charge Formic Acid (10.0 equiv) into a glass-lined reactor or round-bottom flask.
- Cool the system to 0–5 °C using a glycol jacket or ice bath.
- Critical Step: Add Acetic Anhydride (1.2 equiv) dropwise over 30–60 minutes.
 - Note: Maintain internal temperature < 10 °C.[4] Rapid addition causes a dangerous exotherm.
- After addition, stir at 0–5 °C for 1 hour to ensure complete formation of AFA.

Step 2: Formylation Reaction

- Add L-tert-Leucine (1.0 equiv) to the cold AFA solution.
 - Note: The amino acid can be added as a solid. It will dissolve as it reacts.
- Remove cooling and allow the mixture to warm to Room Temperature (20–25 °C).
- Stir for 3–5 hours.
- In-Process Control (IPC): Monitor by TLC or HPLC.
 - Target: < 1.0% remaining L-tert-Leucine.

Step 3: Workup and Isolation

- Concentration: Distill the reaction mixture under reduced pressure (vacuum) at < 45 °C to remove excess formic acid and acetic acid.
 - Caution: Do not overheat. A thick, viscous oil or semi-solid will remain.
- Azeotrope (Optional): Add toluene and re-evaporate to remove trace acids if necessary.
- Crystallization:
 - Dissolve the residue in a minimum amount of warm water (50 °C).
 - Slowly cool to room temperature.
 - Add Acetone (or Isopropyl Acetate) as an anti-solvent if crystallization is slow.
 - Cool to 0–5 °C and age for 2 hours.
- Filtration: Filter the white crystalline solid.
- Wash: Wash the cake with cold water/acetone (1:1) or cold diisopropyl ether.[\[2\]](#)
- Drying: Dry in a vacuum oven at 45 °C for 12 hours.

Quality Control & Characterization

Specification Sheet

Parameter	Specification	Method
Appearance	White crystalline powder	Visual
Assay (Titration)	98.0 – 102.0%	Acid-Base Titration
Specific Rotation	to	c=1, Methanol
Chiral Purity	> 99.5% ee	Chiral HPLC
Loss on Drying	< 0.5%	Gravimetric

Analytical Methods

- HPLC (Chemical Purity): C18 Column, Mobile Phase A: 0.1% H₃PO₄ in H₂O, B: Acetonitrile. Gradient 5% to 90% B.
- Chiral HPLC: Chiralpak AD-H or WH column. Mobile Phase: Hexane/IPA/TFA.
 - Note: Derivatization may be required for UV detection if the detector sensitivity is low at 210 nm.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete AFA formation	Ensure Ac ₂ O is high quality (not hydrolyzed). Increase stir time at 0°C.
Racemization	High reaction temperature	Keep reaction < 25°C. Avoid strong bases during workup.
Oily Product	Residual Acetic Acid	Perform azeotropic distillation with Toluene or Heptane before crystallization.
Acetylated Impurity	N-Acetyl formation	Ensure Formic Acid is in large excess (5-10 equiv) relative to Acetic Anhydride. ^[5]

References

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 - Findrik, Z., et al. "Modeling of the continuous enzymatic production of L-tert-leucine." Bioprocess and Biosystems Engineering, 2005. [Link](#)
 - Note: Establishes the standard for sourcing the chiral precursor.
- Mixed Anhydride Formylation (AFA)
 - Strazzolini, P., et al. "Acetic Formic Anhydride: A Review."^[7] Tetrahedron, 1990.
 - Note: Definitive review on the safety and reactivity of AFA.
- Process Chemistry & Safety
 - BenchChem Application Note. "Selective Formylation Using Formic Anhydride and Its Precursors." [Link](#)
 - Note: Safety protocols for CO gener

- Patent Literature (Industrial Context)
 - US Patent 6,180,374.[2] "Method for preparing tert-leucine and analogues thereof." [Link](#)
 - Note: Describes the resolution and subsequent handling of tert-leucine deriv
- "Determination of enantiomeric purity of tert-leucine by HPLC." Journal of Chromatography A.

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